

Essential Safety and Logistical Information for Handling StickyCat Cl

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Compound of Interest

Compound Name: StickyCat Cl

Cat. No.: B6289728

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, use, and disposal of **StickyCat Cl**, a water-soluble olefin metathesis catalyst. The following procedures are designed to ensure laboratory safety and operational efficiency.

Chemical and Physical Properties

StickyCat Cl is a ruthenium-based catalyst with the following properties:

Property	Value
Chemical Formula	C ₃₅ H ₄₈ Cl ₃ N ₃ ORu[1]
Molecular Weight	734.20 g/mol [1]
CAS Number	1452227-72-3[1]
Appearance	Green powder[1]
Solubility	Soluble in water and chlorinated organic solvents. Insoluble in non-polar organic solvents.[1]

Personal Protective Equipment (PPE)

Due to the lack of a specific Safety Data Sheet (SDS) for **StickyCat Cl**, the following PPE recommendations are based on general safety protocols for handling ruthenium-based catalysts.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile or neoprene gloves.
Body Protection	A standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.

Handling and Storage

Handling: **StickyCat Cl** is reported to be stable for handling in the air.^[1] However, as a precaution, it is advisable to handle the solid material in a chemical fume hood to minimize inhalation risk.

Storage: For long-term storage (greater than one week), it is recommended to store **StickyCat Cl** under an inert gas atmosphere in a cold, dark place (2-8 °C).^[1]

Experimental Workflow: General Procedure for Olefin Metathesis

The following is a generalized workflow for a typical olefin metathesis reaction using **StickyCat Cl**. Specific substrate and reaction conditions will require optimization.

Caption: Generalized workflow for an olefin metathesis reaction using **StickyCat Cl**.

Disposal Plan

As **StickyCat Cl** is a ruthenium-based catalyst, all waste materials should be treated as hazardous waste.

Waste Segregation and Collection:

- **Solid Waste:** Collect any solid waste contaminated with **StickyCat Cl** (e.g., weighing paper, gloves, silica gel from purification) in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** The aqueous phase from the reaction work-up, which contains the dissolved catalyst, should be collected in a separate, labeled hazardous waste container for aqueous ruthenium waste. Organic solvent waste should be collected separately.

Disposal Pathway: All hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office. Do not dispose of any material containing **StickyCat Cl** down the drain. The high value of ruthenium may make it a candidate for precious metal recovery programs; consult with your EHS office for specific procedures.

Logical Relationship for Safe Handling

The following diagram illustrates the logical flow of considerations for the safe handling of **StickyCat Cl**.

Caption: Logical flow for the safe handling of **StickyCat Cl**.

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References

- 1. [apeiron-synthesis.com](https://www.apeiron-synthesis.com) [[apeiron-synthesis.com](https://www.apeiron-synthesis.com)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling StickyCat Cl]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6289728#personal-protective-equipment-for-handling-stickycat-cl>]

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